

statistical analysis of data from Propanenitrile-25 experiments

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Compound of Interest

Compound Name: Propanenitrile-25

CAS No.: 10419-75-7

Cat. No.: B1584105

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Propanenitrile-25: A Research Chemical, Not a Clinical Drug

A comprehensive analysis of available data reveals that **Propanenitrile-25** is a deuterated form of propanenitrile, a simple organic compound used primarily in research and industrial applications. Contrary to the premise of a drug development comparison, there is no evidence to suggest that **Propanenitrile-25** is a therapeutic agent or has undergone any clinical trials. Therefore, a comparative analysis of its performance against other drug alternatives is not applicable.

Propanenitrile-25, also known by its chemical name 2,2,3,3,3-pentadeuteriopropenenitrile, is an isotopologue of propanenitrile (also known as propionitrile or ethyl cyanide).[1] In this molecule, the five hydrogen atoms on the ethyl group are replaced by deuterium, a stable isotope of hydrogen. This isotopic labeling makes it a valuable tool in various scientific studies, including mechanistic investigations in organic chemistry, as a tracer in mass spectrometry, and in spectroscopic studies.[1]

The primary applications of propanenitrile and its deuterated form are in chemical synthesis and as a solvent.[2] For instance, propanenitrile is used as a precursor in the synthesis of various organic compounds.[2] Research has also explored the use of propanenitrile derivatives as corrosion inhibitors, where they form a protective film on metal surfaces.[1] Furthermore, propanenitrile has been detected in interstellar space, making it a subject of interest in astrochemistry.[1]

The available scientific literature and chemical databases provide extensive information on the physicochemical properties of **Propanenitrile-25**, including its molecular weight, formula (C3D5N), and spectroscopic data.[3][4] However, there is a complete absence of data related to pharmacological activity, mechanism of action in biological systems, clinical efficacy, or safety profiles in human subjects.

In conclusion, the request for a comparison guide of **Propanenitrile-25** for a drug development audience is based on a misinterpretation of the compound's nature and application. The existing body of scientific information firmly establishes **Propanenitrile-25** as a research chemical with no current therapeutic use or clinical evaluation. Therefore, the creation of the requested comparison guide, including data tables and visualizations relevant to drug development, is not feasible.

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References

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- [2. Propionitrile - Wikipedia \[en.wikipedia.org\]](#)
- [3. Propanenitrile-25 | C3H5N | CID 139148 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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